

Health and safety considerations for handling 2-Mercaptopyridine

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Compound of Interest

Compound Name: 2-Mercaptopyridine

Cat. No.: B119420

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An In-depth Technical Guide to the Health and Safety Considerations for Handling 2-Mercaptopyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Mercaptopyridine (CAS No. 2637-34-5), also known as 2-Pyridinethiol or 2(1H)-Pyridinethione, is a versatile organosulfur compound widely utilized in chemical synthesis.[1][2][3] Its applications include the synthesis of pharmaceuticals, agrochemicals, and its use as a ligand in coordination chemistry.[3] The reactivity of its thiol group makes it a valuable nucleophile and building block in organic synthesis.[4] Structurally, it exists in a tautomeric equilibrium with its thione form, 2(1H)-pyridinethione.[2][5]

This guide provides a comprehensive overview of the health and safety considerations essential for the safe handling, storage, and disposal of **2-Mercaptopyridine** in a laboratory or research setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its potential hazards.

Hazard Identification and Classification

2-Mercaptopyridine is classified as a hazardous chemical. The primary hazards are associated with its irritant properties to the skin, eyes, and respiratory system.[1][2][3][6][7]

GHS Classification


The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for **2-Mercaptopyridine** is summarized in the table below.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory)	3	H335: May cause respiratory irritation

Table 1: GHS Hazard Classification for **2-Mercaptopyridine**.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

GHS Label Elements

The following pictograms, signal word, and precautionary statements are associated with **2-Mercaptopyridine**:

- Pictogram:
 -  alt text
- Signal Word: Warning[\[1\]](#)[\[6\]](#)
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Precautionary Statements:

- Prevention: P261, P264, P271, P280[1][7][8]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362+P364[1][7][8]
- Storage: P403+P233, P405[1][7]
- Disposal: P501[1][7]

Toxicological Properties

The toxicological properties of **2-Mercaptopyridine** have not been fully investigated.[2] However, available data indicates acute toxicity and significant irritant effects.

Acute Toxicity

Limited quantitative data is available for the acute toxicity of **2-Mercaptopyridine**. The majority of safety data sheets report "no data available" for oral, dermal, and inhalation LD50/LC50 values.[1] The available data is for mice via intraperitoneal and intravenous routes.[6][9][10]

Route of Exposure	Species	Value	Reference
Intraperitoneal	Mouse	LD50: 250 mg/kg	[6][9][10]
Intravenous	Mouse	LD50: 250 mg/kg	[6][9][10]
Oral	-	No data available	[1]
Dermal	-	No data available	[1]
Inhalation	-	No data available	[1]

Table 2: Acute Toxicity Data for **2-Mercaptopyridine**.

Other Toxicological Endpoints

Comprehensive studies on long-term toxicological effects are largely unavailable.

Toxicological Endpoint	Finding
Skin Corrosion/Irritation	Causes skin irritation.[1][2][6]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2][6]
Respiratory or Skin Sensitization	No data available.[1]
Germ Cell Mutagenicity	No data available.[1]
Carcinogenicity	No data available.[1]
Reproductive Toxicity	No data available.[1]
Aspiration Hazard	No data available.[1]

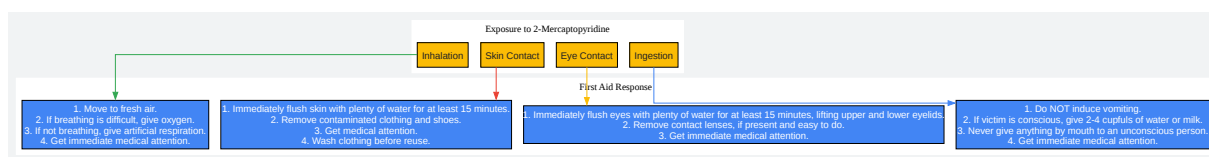
Table 3: Summary of Other Toxicological Endpoints.

Occupational Exposure Limits

Currently, there are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PEL) from OSHA or Threshold Limit Values (TLV) from ACGIH, for **2-Mercaptopyridine**.^{[2][7]} Therefore, exposure should be minimized to the lowest achievable level through engineering controls and personal protective equipment.

First Aid Measures

Immediate medical attention is crucial in case of exposure. The following diagram outlines the recommended first aid procedures for different routes of exposure.^{[2][7][11]}



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First Aid Procedures for **2-Mercaptopyridine** Exposure.

Notes to Physician: Treat symptomatically and supportively.[2]

Fire and Explosion Hazards

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2][7][11]
- Specific Hazards from Combustion: During a fire, irritating and highly toxic gases may be generated by thermal decomposition.[2][7] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and sulfur oxides.[2][7]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (or equivalent), and full protective gear.[1][2][7][11]

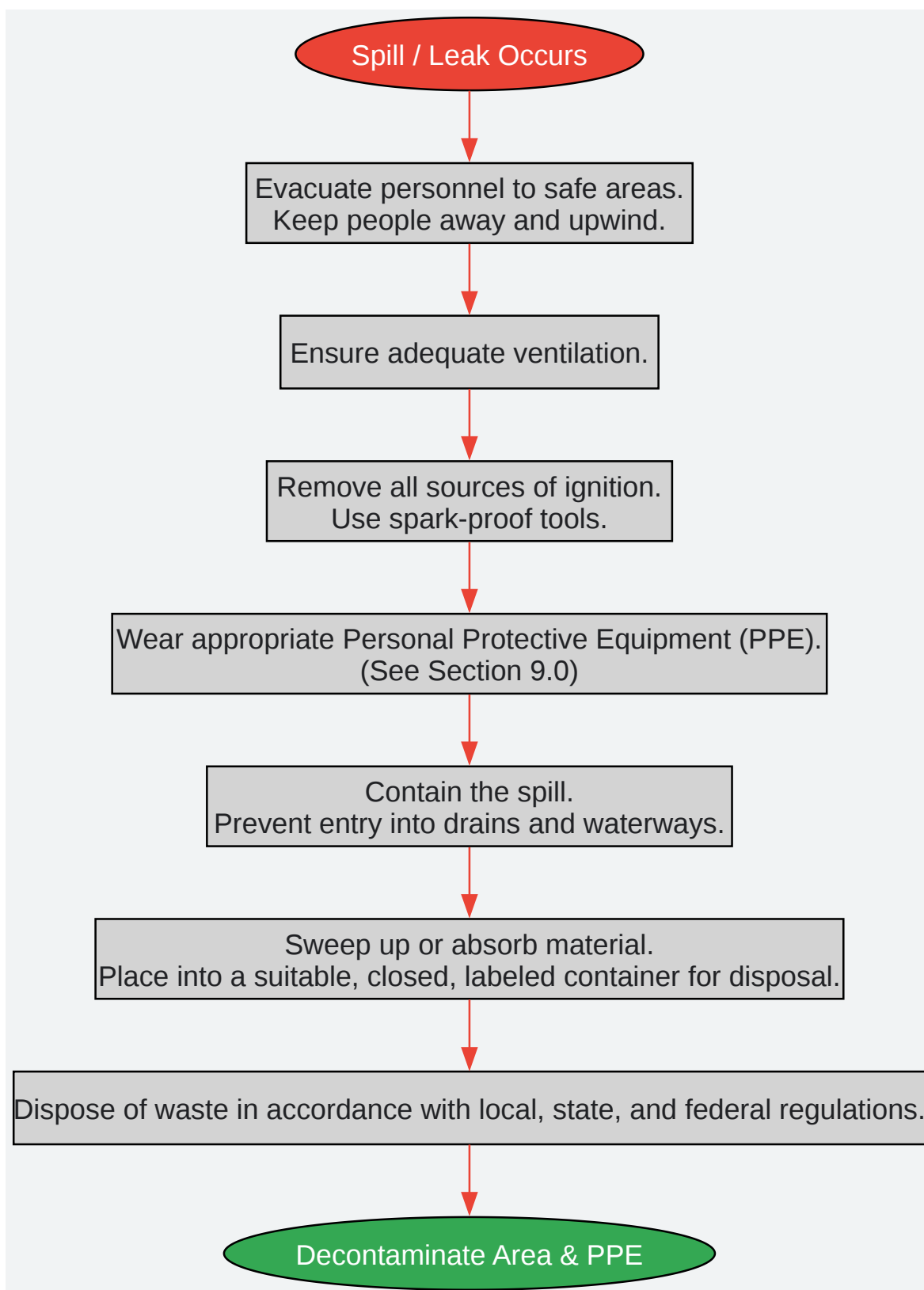
Physical Hazard Data

Property	Value
Flash Point	65.56 °C (150.00 °F) TCC[10]
Autoignition Temperature	480 °C / 896 °F[7]
Flammability/Explosion Limits	No data available[2][7]

Table 4: Fire Hazard Data for **2-Mercaptopyridine**.

Accidental Release Measures

In the event of a spill or leak, immediate action is required to prevent exposure and environmental contamination. The following workflow outlines the necessary steps.



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Workflow for Accidental Release of **2-Mercaptopyridine**.

Handling and Storage

Safe Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[11\]](#)
- Avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[11\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)

Storage

- Store in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Refrigerated storage (below 4°C/39°F) is recommended to maintain product quality.[\[2\]](#)[\[7\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[7\]](#)
- Store in a locked-up area.[\[1\]](#)[\[7\]](#)

Exposure Controls and Personal Protection

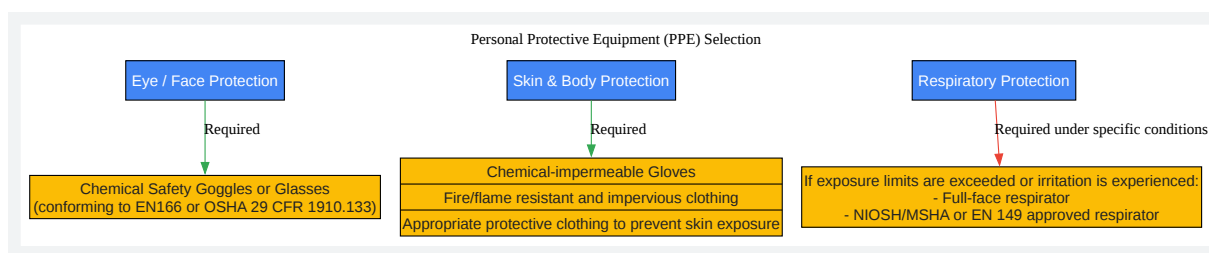
Since no occupational exposure limits have been established, a robust exposure control strategy is paramount. This involves a combination of engineering controls and personal protective equipment (PPE).

Engineering Controls

- Use adequate ventilation to keep airborne concentrations low.[\[2\]](#)
- Ensure that eyewash stations and safety showers are close to the workstation location.[\[12\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram provides a logical guide for PPE selection.



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Personal Protective Equipment Selection Guide.

Stability and Reactivity

- Reactivity: Not expected to be reactive under normal conditions.
- Chemical Stability: Stable under normal temperatures and pressures.[2]
- Conditions to Avoid: Incompatible materials, dust generation, heat, flames, and sparks.[2][7]
- Incompatible Materials: Strong oxidizing agents, strong bases.[2][7]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[2][7]
- Hazardous Polymerization: Has not been reported.[2]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited (e.g., mouse LD50 determination) are not available in the publicly accessible safety literature. Researchers should consult specialized toxicological databases or the original scientific publications for such information. The provided data is intended for hazard assessment and safety planning.

Conclusion

2-Mercaptopyridine is a valuable chemical reagent that poses moderate health risks, primarily as an irritant. A thorough understanding of its hazards, coupled with stringent adherence to safety protocols, is essential for its safe use. This guide summarizes the critical safety information, emphasizing the use of engineering controls, appropriate personal protective equipment, and proper handling and storage procedures to minimize risk to researchers and professionals. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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